

why avoid metal spatulas and containers with picric acid

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Compound of Interest

Compound Name: Picrate

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Technical Support Center: Picric Acid Handling

This guide provides essential safety information for researchers, scientists, and drug development professionals on the proper handling of picric acid, focusing on the avoidance of metal implements and containers.

Frequently Asked Questions (FAQs)

Q1: Why is it critical to avoid using metal spatulas and containers when handling picric acid?

A1: Picric acid, particularly in its dry, crystalline form, is a shock-sensitive explosive compound. [1] It readily reacts with many metals—including common laboratory materials like iron, copper, lead, and zinc—to form metallic **picrate** salts. [2][3][4] These **picrate** salts are often significantly more sensitive to shock, friction, and heat than picric acid itself, posing a severe risk of accidental detonation. [2][5][6] Using a metal spatula can create friction and introduce metallic contaminants, leading to the formation of these highly unstable compounds. [4][7] Similarly, storing picric acid in containers with metal components, such as metal caps, can lead to the formation of explosive **picrate** crystals in the threads of the container. [6][8]

Q2: What are the consequences of accidental contact between picric acid and metals?

A2: The primary consequence is the formation of highly unstable and explosive metal **picrate** salts. [3] These salts can detonate with minimal provocation, such as a slight mechanical shock, friction from opening a container, or a change in temperature. [1][5] An explosion involving picric

acid can be powerful and dangerous, leading to serious injury and damage to laboratory equipment and facilities.[9][10] Even disposing of picric acid solutions down the drain is hazardous, as it can react with metal plumbing (e.g., copper or iron pipes) to form explosive **picrates**. [1][11]

Q3: What are the appropriate materials for handling and storing picric acid?

A3: To prevent the formation of dangerous **picrate** salts, always use non-metallic implements and containers. Recommended materials for spatulas include wood and plastic.[7] For storage, containers made of polyethylene, polypropylene, Teflon, or glass are considered safe.[1][2][4] It is crucial to ensure that the container caps are also non-metallic.[3][7]

Data Presentation

The following table summarizes the reactivity of picric acid with various metals and the associated hazards.

Metal	Reactivity with Picric Acid	Hazard Level	Resulting Compound	Sensitivity of Resulting Compound
Lead (Pb)	High	Extreme	Lead Picrate	Extremely sensitive to shock and heat. [9]
Copper (Cu)	High	High	Copper Picrate	Highly sensitive to shock and friction.[5][12]
Iron (Fe)	Moderate	High	Iron Picrate	Sensitive to shock and friction.[2][4]
Zinc (Zn)	Moderate	High	Zinc Picrate	Sensitive to shock and friction.[2][12]
Mercury (Hg)	High	High	Mercury Picrate	Highly sensitive to shock and friction.[3]
Nickel (Ni)	Moderate	High	Nickel Picrate	Sensitive to shock and friction.[2][4]
Aluminum (Al)	Low (when dry)	Moderate	Aluminum Picrate	Ignites after a delay when wet. [9]
Tin (Sn)	Very Low	Low	Tin Picrate	Generally considered non-reactive.[9][10]

Experimental Protocols

Protocol for Safe Handling of Solid Picric Acid

This protocol outlines the essential steps for safely handling solid (wetted) picric acid to prevent accidental explosions and exposure.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always handle picric acid within a certified chemical fume hood.[1][2]
- Wear appropriate PPE, including a lab coat, chemical splash goggles, and nitrile or neoprene gloves.[2][7] Latex gloves are not recommended.[1]

2. Material and Equipment Preparation:

- Ensure all necessary equipment is readily available, including non-metallic (plastic or wooden) spatulas and glass or polyethylene weighing containers.[7][11]
- Visually inspect the picric acid container for any signs of dryness or crystal formation around the cap before moving it.[2][5] If crystals are present, do not handle the container and contact your institution's Environmental Health and Safety (EHS) office immediately.[7]

3. Dispensing Picric Acid:

- Carefully open the container inside the chemical fume hood.
- Use only a plastic or wooden spatula to dispense the required amount of picric acid.[4][7] Under no circumstances should a metal spatula be used.
- Transfer the picric acid to a tared glass or polyethylene container for weighing.

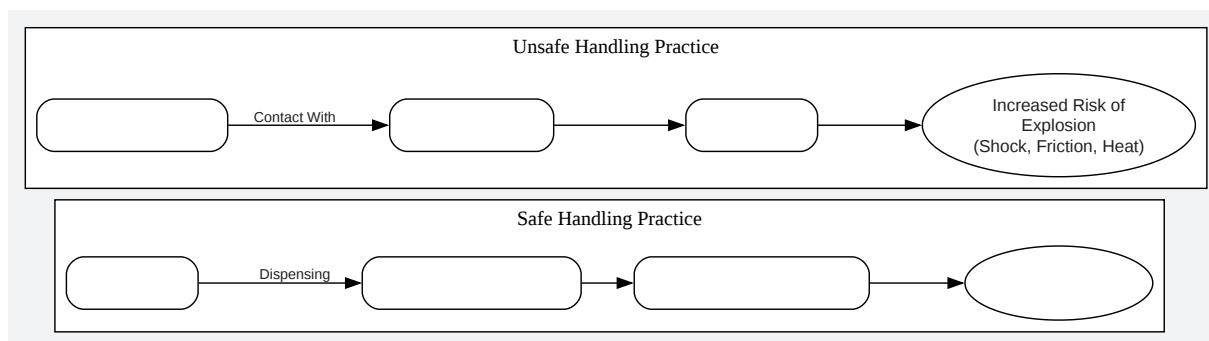
4. Post-Handling Procedures:

- Before resealing the container, wipe the threads of the bottle and the inside of the cap with a damp cloth to remove any residual picric acid crystals.[2][7]
- Ensure the container is tightly sealed to prevent the contents from drying out.
- Properly dispose of any contaminated materials (e.g., weighing paper, gloves) as hazardous waste according to your institution's guidelines.

5. Emergency Procedures:

- In case of a small spill inside a chemical fume hood, immediately wet the spilled material with water to prevent it from drying out.[1] Use a wet paper towel or absorbent pad to clean up the spill.
- For larger spills or any spill outside of a fume hood, evacuate the area and contact your EHS office.

Mandatory Visualization



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Caption: Logical workflow of safe vs. unsafe handling of picric acid.

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